

Application Notes and Protocols for Reactions Involving Nickel(II) Bromide Hexahydrate

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Compound of Interest

Compound Name: Nickel(II) bromide hexahydrate

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This document provides a comprehensive guide for the safe handling and use of **Nickel(II) bromide hexahydrate** in chemical reactions, with a focus on its application as a catalyst in cross-coupling reactions.

Introduction

Nickel(II) bromide (NiBr_2) is a versatile inorganic compound that exists in an anhydrous form as a yellow-brown solid and in several hydrated forms, the most common of which is the blue-green hexahydrate, $\text{NiBr}_2(\text{H}_2\text{O})_6$.^[1] In the field of organic synthesis, particularly for drug discovery and development, nickel catalysts are gaining prominence as a more economical and abundant alternative to traditional palladium catalysts for cross-coupling reactions.^{[2][3]} Nickel(II) bromide is a common precursor for generating active Ni(0) catalytic species and is utilized in various transformations, including Suzuki-Miyaura couplings.^{[1][2][3]}

Physicochemical Data

Proper planning of a chemical reaction requires a thorough understanding of the physical and chemical properties of all reagents. The key properties of **Nickel(II) bromide hexahydrate** are

summarized in the table below.

Property	Value
Chemical Formula	NiBr ₂ ·6H ₂ O[4]
Molar Mass	326.59 g/mol [4]
Appearance	Blue-green crystalline solid[1]
Solubility in Water	1.13 kg/L (0 °C), 1.31 kg/L (20 °C), 1.55 kg/L (100 °C)[1]
Melting Point	Decomposes at 300°C[5]
Hazards	Irritant, corrosive, may cause allergic skin reaction, suspected of causing genetic defects, may cause cancer by inhalation, may damage the unborn child.[1][6]

Safety Precautions and Handling

Nickel(II) bromide hexahydrate is a hazardous substance and must be handled with appropriate safety measures.[6][7][8]

- Personal Protective Equipment (PPE): Always wear chemical splash goggles, rubber gloves, a lab coat or rubber apron with long sleeves.[6][9]
- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.[9]
- Handling: Avoid contact with skin and eyes.[8] Do not breathe dust. Wash hands thoroughly after handling and before eating or smoking.[9]
- Storage: Store in a cool, dry place in a tightly closed container.[9] It is hygroscopic.
- Spills: In case of a spill, wear appropriate PPE, contain the material, and collect it for disposal. Do not allow it to enter drains or waterways.[8][9]
- First Aid:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, including under the eyelids, and seek immediate medical attention.^[7]^[9]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.^[9] Seek medical attention if irritation or a rash occurs.^[10]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.^[7]^[9]
- Ingestion: If the person is conscious, rinse their mouth and have them drink at least two large glasses of water. Do not induce vomiting. Seek immediate medical attention.^[9]

Experimental Protocol: General Setup for a Nickel-Catalyzed Cross-Coupling Reaction

This protocol outlines a general procedure for a Suzuki-Miyaura cross-coupling reaction using Nickel(II) bromide as a catalyst precursor. The specific quantities of reagents and reaction conditions should be optimized for the specific substrates being used.

Materials and Reagents:

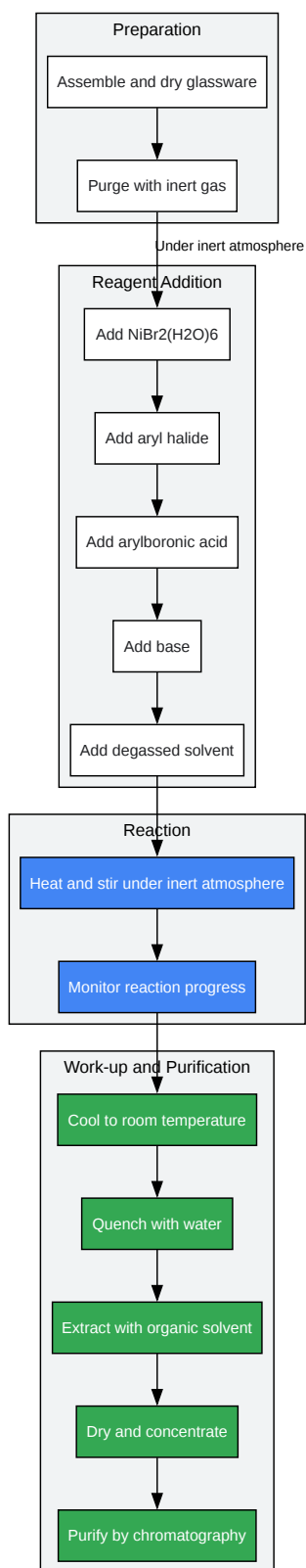
- **Nickel(II) bromide hexahydrate** (or an anhydrous form like $\text{NiBr}_2(\text{dme})$)^[2]
- Aryl halide (e.g., aryl bromide, iodide, or chloride)^[3]
- Arylboronic acid^[3]
- Base (e.g., K_3PO_4)^[3]
- Solvent (e.g., 1,4-dioxane)^[3]
- Inert gas (e.g., nitrogen or argon)
- Schlenk flask or other suitable reaction vessel
- Standard laboratory glassware
- Magnetic stirrer and heating plate

Procedure:

- **Reaction Setup:** Assemble a Schlenk flask equipped with a magnetic stir bar and a condenser under an inert atmosphere (nitrogen or argon).
- **Addition of Solids:** To the flask, add **Nickel(II) bromide hexahydrate**, the aryl halide, the arylboronic acid, and the base.
- **Solvent Addition:** Add the degassed solvent to the flask via a syringe.
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (e.g., 120°C) and stir for the required amount of time.^[3] The progress of the reaction can be monitored by techniques such as TLC or GC-MS.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction with water and extract the product with a suitable organic solvent.
- **Purification:** The organic layers are combined, dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure. The crude product can then be purified by column chromatography.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for setting up a reaction with **Nickel(II) bromide hexahydrate**.



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Caption: General workflow for a Nickel-catalyzed cross-coupling reaction.

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